

Technical Guide: Physical Properties & Handling of Sodium Butane-1-thiolate[1]

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Compound of Interest

Compound Name: Sodium 1-butanethiolate

CAS No.: 4779-86-6

Cat. No.: B1598934

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Executive Summary

Sodium butane-1-thiolate (Sodium butyl mercaptide) is the conjugate base salt of 1-butanethiol.

[1] While structurally simple, its utility in Self-Assembled Monolayers (SAMs), nucleophilic substitutions (

), and polymerization chain transfer is governed by a strict set of physicochemical constraints.

[1]

This guide moves beyond basic datasheet parameters to address the operational reality of the compound: it is an air-sensitive, hygroscopic solid that is rarely isolated in its pure crystalline form without significant degradation.[1] Successful application requires understanding its behavior in solution and its rapid oxidation kinetics.[1]

Chemical Identity & Structural Characteristics[1][2]

Researchers often confuse the physical properties of the salt with its parent thiol. The salt is an ionic solid, whereas the parent is a volatile liquid.[1]

Parameter	Specification
IUPAC Name	Sodium butane-1-thiolate
Common Names	Sodium butyl mercaptide; Butyl mercaptan sodium salt
CAS Number	4779-86-6 (Distinct from parent thiol: 109-79-5)
Molecular Formula	
Molecular Weight	112.17 g/mol
SMILES	[Na+].[S-]CCCC
Structure	Linear alkyl chain terminating in a polar ionic headgroup ()

Physical State & Thermodynamics[1][3]

Appearance and Phase Behavior

Unlike 1-butanethiol (a clear liquid, mp -115.7°C), sodium butane-1-thiolate is a white to off-white hygroscopic powder.[1]

- **Melting Point:** The compound does not exhibit a clean melting point.[1] It typically undergoes thermal decomposition (pyrolysis of the alkyl chain) at temperatures >250°C under inert atmosphere.[1]
- **Hygroscopicity:** The salt is deliquescent.[1] Upon exposure to atmospheric moisture, it hydrolyzes to regenerate 1-butanethiol and sodium hydroxide, releasing the characteristic "skunk" odor immediately.[1]

Spectroscopic Signature (Validation)

When validating the conversion of thiol to thiolate, observe the shift in the

-methylene protons (

) in

-NMR.[1]

- Parent Thiol (

):

ppm (quartet/multiplet).[1]

- Sodium Salt (

):

ppm (shift varies by solvent polarity/ion pairing).[1]

- IR Spectroscopy: Disappearance of the S-H stretch (

) confirms deprotonation.[1]

Solubility & Solvation Dynamics[1][4]

The nucleophilicity of the butanethiolate anion is heavily solvent-dependent.[1] The choice of solvent dictates the "nakedness" of the anion.

Solvent Class	Solubility	Nucleophilicity	Recommended Use
Water	Soluble (Hydrolyzes)	Low	Avoid. Hydrolysis generates NaOH + Thiol.[1]
Alcohols (MeOH, EtOH)	High	Moderate	General synthesis (solvation of anion by H-bonding reduces reactivity).[1]
Polar Aprotic (DMSO, DMF)	High	Maximum	reactions.[1][2] The anion is "naked" and highly reactive.[1]
Ethers (THF, Et ₂ O)	Moderate/Low	Moderate	Used for in-situ generation with NaH.[1]
Non-polar (Hexane)	Insoluble	Negligible	Used to wash away impurities from the solid salt.[1]

Synthesis & Handling Protocol

Core Directive: Due to oxidative instability, in-situ generation is superior to purchasing commercial solids for sensitive applications like SAM formation.[1]

The "Schlenk Line" Protocol (In-Situ)

This protocol ensures an anhydrous, oxygen-free environment to prevent disulfide formation.[1]

Reagents:

- 1-Butanethiol (Distilled, stored over molecular sieves).[1]
- Sodium Hydride (60% in oil) OR Sodium Methoxide (anhydrous).[1]
- Solvent: Anhydrous THF or MeOH (degassed).

Workflow Diagram:



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Figure 1: Anhydrous synthesis pathway via Sodium Hydride deprotonation.

Oxidative Instability (The "Disulfide Death")

The most common failure mode is air oxidation.[1] The thiolate anion (

) is easily oxidized to dibutyl disulfide (

), which is non-nucleophilic and does not bind to gold surfaces effectively.[1] [1]

Applications in Surface Chemistry (SAMs)[1]

Sodium butane-1-thiolate is a critical precursor for forming Self-Assembled Monolayers on gold (

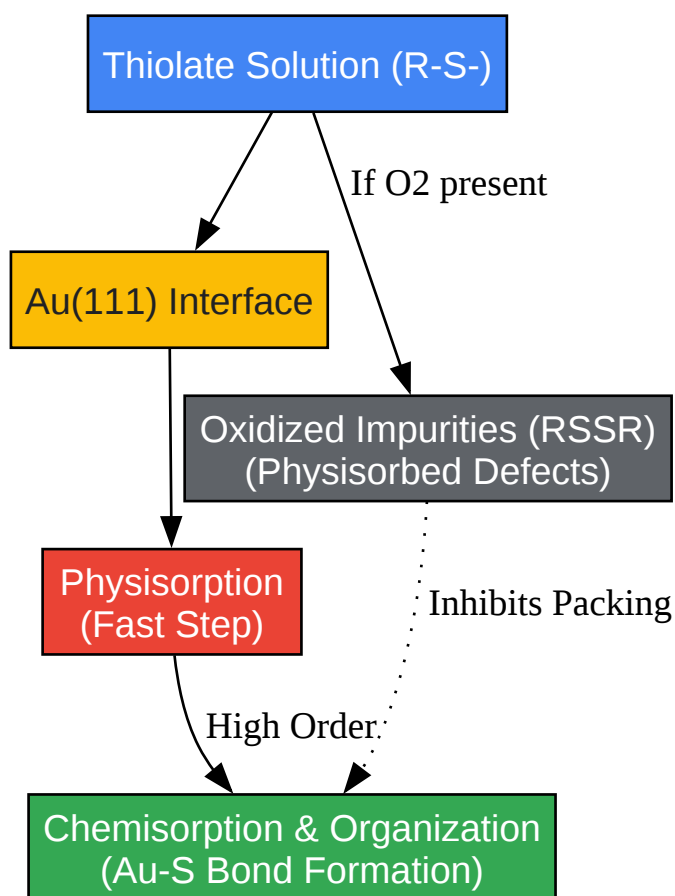
) surfaces.[1] While thiols (

) are commonly used, thiolates (

) offer faster adsorption kinetics under specific pH conditions.[1]

Mechanism: The sulfur atom coordinates to the gold surface.[1] In the case of the salt, the elimination of

is not required for adsorption, but the counter-ion can affect packing density.



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Figure 2: Competitive adsorption pathway on Gold surfaces. Note that disulfides (impurities) compete with thiolates, causing defects.[1]

Safety & Toxicology

The "Stench" Factor

While the salt has a lower vapor pressure than the thiol, hydrolysis releases 1-butanethiol (Odor Threshold: ~0.1 ppb).[1]

- Neutralization: All glassware and spills must be treated with dilute bleach (sodium hypochlorite).[1] This oxidizes the sulfur to a sulfonate (odorless), bypassing the disulfide stage.[1]
 - Reaction:

[\[1\]](#)

Corrosivity

The compound is a strong base.[\[1\]](#)[\[2\]](#)

- Skin/Eye: Causes severe burns.[\[1\]](#) The hydrolysis produces NaOH on the skin.[\[1\]](#)
- Inhalation: Dust is extremely irritating to the upper respiratory tract.[\[1\]](#)

References

- Chemical Identity & Safety: PubChem.[\[1\]](#)[\[3\]](#) **Sodium 1-butanethiolate** (Compound).[\[1\]](#)[\[4\]](#)[\[2\]](#)
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